

BI-1230: A Technical Guide for Researchers

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Compound of Interest

Compound Name: BI-1230

Cat. No.: B10787416

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This technical guide provides an in-depth overview of the chemical structure, properties, and biological activity of **BI-1230**, a potent and selective inhibitor of the Hepatitis C Virus (HCV) NS3/4A protease. This document is intended for researchers, scientists, and drug development professionals interested in the pre-clinical profile of this compound.

Chemical Structure and Properties

BI-1230 is a complex macrocyclic molecule developed by Boehringer Ingelheim. While the formal IUPAC name is not publicly available, its chemical identity is well-defined by its CAS number and structural representations.

Chemical Structure:

 BI-1230 Chemical Structure

Table 1: Chemical and Physical Properties of **BI-1230**

Property	Value	Source
CAS Number	849022-32-8	--INVALID-LINK--
Molecular Formula	C42H52N6O9S	--INVALID-LINK--
Molecular Weight	816.96 g/mol	--INVALID-LINK--
SMILES	<chem>O=C(C1)NC(C)=O=N5) = NC6=C(C)C(OC)=CC=C46)C7">C@@([H])N7C2=O)=O)O</chem>	--INVALID-LINK--
Physical Appearance	Powder	--INVALID-LINK--
Storage Conditions	2 years at -20°C (Powder) weeks at 4°C in DMSO months at -80°C in DMSO	--INVALID-LINK--

Biological Activity

BI-1230 is a single-digit nanomolar inhibitor of the HCV NS3/4A protease, an enzyme essential for viral replication.^[1] Its high potency and selectivity make it a valuable tool for in vitro and in vivo studies of HCV.

In Vitro Activity

BI-1230 has demonstrated potent inhibition of HCV NS3 protease activity and viral RNA replication in cell-based assays.

Table 2: In Vitro Activity of **BI-1230**

Assay	Genotype	IC50 / EC50	Experimental Conditions	Source
Enzymatic Assay	Not Specified	IC50: 6.7 nM	60 min incubation	--INVALID-LINK--
Cell-based HCV PV RNA replication Luciferase reporter assay	1a	EC50: 4.6 nM	72 hours, in Huh7 cells	--INVALID-LINK--
Cell-based HCV PV RNA replication Luciferase reporter assay	1b	EC50: <1.8 nM	72 hours, in Huh7 cells	--INVALID-LINK--

In Vivo Pharmacokinetics

Pharmacokinetic studies in rats have shown that **BI-1230** possesses good bioavailability and a reasonable half-life.

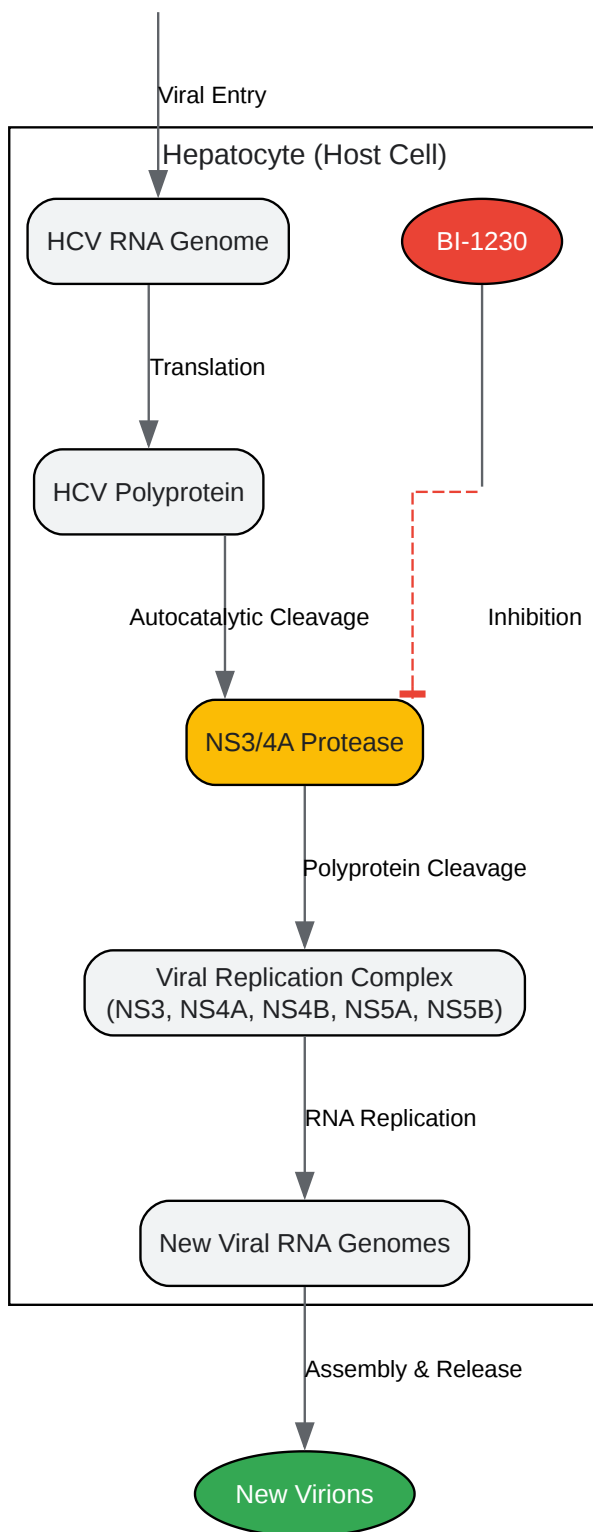
Table 3: Pharmacokinetic Parameters of **BI-1230** in Rats

Admini stratio n Route	Dose	Tmax	Cmax	AUC0- inf	CL	Vss	Mean Reside nce Time	F
Intraven ous	2 mg/kg	-	-	-	15 ml/min/ kg	2.05 L/kg	2.3 hours	-
Oral	5 mg/kg	1.8 hours	405 nM	2550 nM*h	-	-	-	42%

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Mechanism of Action: Inhibition of HCV NS3/4A Protease

The primary mechanism of action of **BI-1230** is the inhibition of the HCV NS3/4A serine protease. This viral enzyme is crucial for the post-translational processing of the HCV polyprotein, which is translated from the viral RNA genome. The NS3/4A protease cleaves the polyprotein at specific sites to release mature non-structural proteins (NS3, NS4A, NS4B, NS5A, and NS5B) that are essential for the formation of the viral replication complex. By binding to the active site of the NS3/4A protease, **BI-1230** blocks this cleavage process, thereby preventing viral replication.



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Caption: Mechanism of action of **BI-1230** in inhibiting HCV replication.

Experimental Protocols

The following are representative protocols for the types of assays used to characterize HCV NS3/4A protease inhibitors like **BI-1230**. These are generalized methods and may not reflect the exact procedures used to generate the data presented in this guide.

HCV NS3/4A Protease Enzymatic Assay (FRET-based)

This assay measures the direct inhibitory effect of a compound on the enzymatic activity of the purified NS3/4A protease. It utilizes a synthetic peptide substrate labeled with a fluorophore and a quencher (Fluorescence Resonance Energy Transfer - FRET). Cleavage of the substrate by the protease separates the fluorophore and quencher, resulting in an increase in fluorescence.

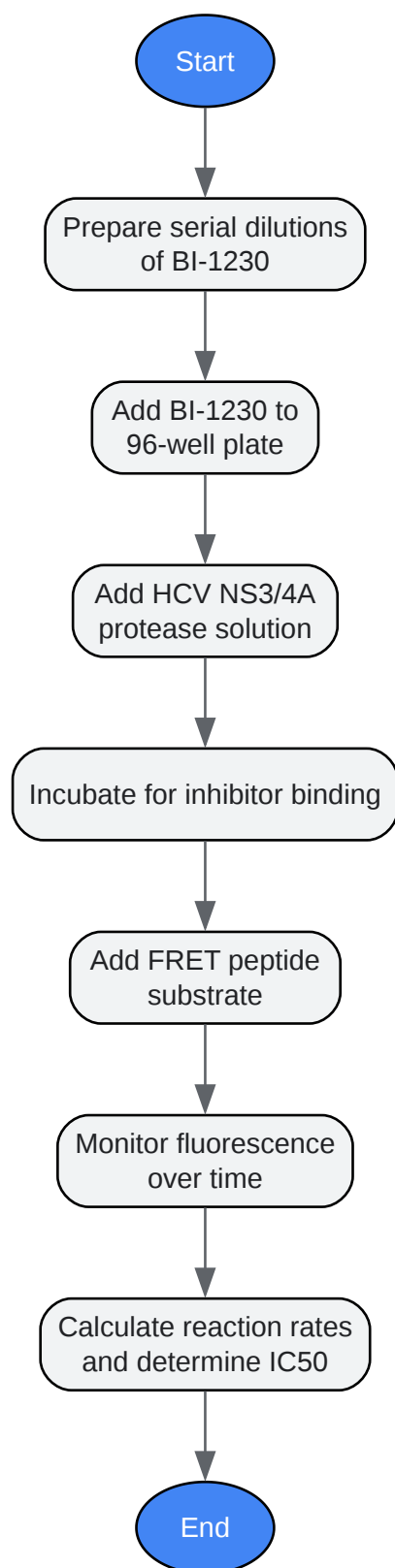
Materials:

- Recombinant HCV NS3/4A protease
- FRET peptide substrate (e.g., Ac-DE-D(Edans)-EE-Abu-ψ-[COO]A-SK(Dabcyl)-NH₂)
- Assay buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM DTT, 40% glycerol, 0.1% n-octyl-β-D-glucopyranoside)
- Test compound (**BI-1230**) dissolved in DMSO
- 96-well black microplates
- Fluorescence plate reader

Procedure:

- Prepare serial dilutions of **BI-1230** in DMSO.
- Add a small volume of the diluted compound to the wells of the microplate.
- Add the NS3/4A protease solution to the wells and incubate for a pre-determined time (e.g., 15-30 minutes) at room temperature to allow for inhibitor binding.

- Initiate the reaction by adding the FRET peptide substrate to all wells.
- Immediately begin monitoring the fluorescence intensity (e.g., excitation at 340 nm, emission at 490 nm) at regular intervals for a specified period (e.g., 30-60 minutes).
- Calculate the rate of reaction for each concentration of the inhibitor.
- Determine the IC₅₀ value by plotting the reaction rates against the inhibitor concentrations and fitting the data to a dose-response curve.



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Caption: Workflow for a FRET-based HCV NS3/4A protease enzymatic assay.

Cell-Based HCV Replicon Assay (Luciferase Reporter)

This assay measures the ability of a compound to inhibit HCV RNA replication within host cells. It uses a human hepatoma cell line (e.g., Huh7) that contains a subgenomic HCV replicon. This replicon has been engineered to express a reporter gene, such as luciferase, whose activity is directly proportional to the level of viral RNA replication.

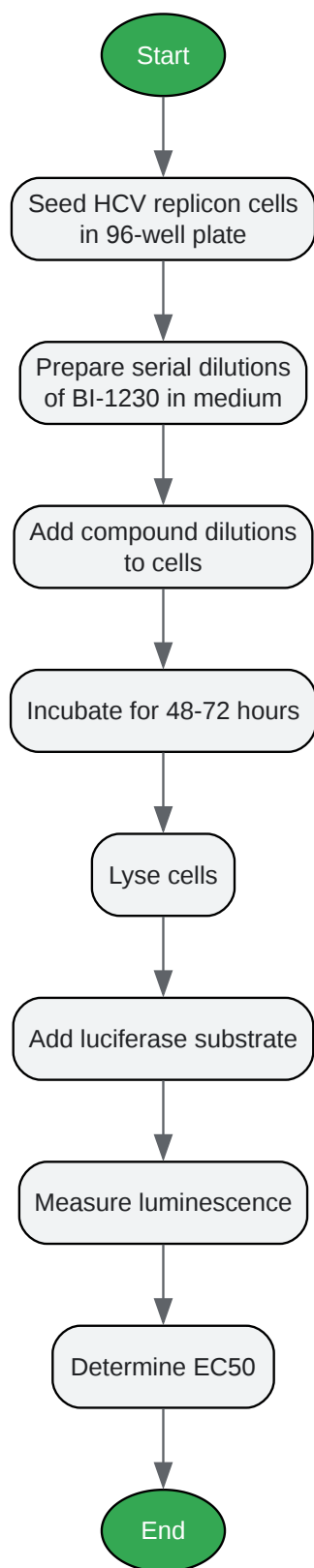
Materials:

- Huh7 cells harboring an HCV replicon with a luciferase reporter gene
- Cell culture medium (e.g., DMEM supplemented with FBS, non-essential amino acids, and antibiotics)
- Test compound (**BI-1230**) dissolved in DMSO
- 96-well white, clear-bottom cell culture plates
- Luciferase assay reagent (e.g., Bright-Glo™ Luciferase Assay System)
- Luminometer

Procedure:

- Seed the HCV replicon cells into 96-well plates and allow them to adhere overnight.
- Prepare serial dilutions of **BI-1230** in cell culture medium.
- Remove the existing medium from the cells and add the medium containing the different concentrations of **BI-1230**.
- Incubate the plates for a specified period (e.g., 48-72 hours) at 37°C in a CO2 incubator.
- After incubation, remove the medium and lyse the cells according to the luciferase assay kit manufacturer's instructions.
- Add the luciferase substrate to the cell lysate.
- Measure the luminescence using a luminometer.

- Determine the EC50 value by plotting the luminescence signal against the inhibitor concentrations and fitting the data to a dose-response curve. A parallel cytotoxicity assay (e.g., using a CellTiter-Glo® assay) should be performed to ensure that the observed reduction in luciferase activity is not due to cell death.



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Caption: Workflow for a cell-based HCV replicon assay with a luciferase reporter.

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References

- [1. Pardon Our Interruption \[openme.com\]](#)
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